

Dodecylammonium Chloride: A Comprehensive Technical Guide to Safety and Toxicology

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Compound of Interest

Compound Name: *Dodecylammonium chloride*

Cat. No.: *B7779506*

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Introduction: The Dual Nature of a Cationic Surfactant

Dodecylammonium chloride (DAC), a quaternary ammonium salt, is characterized by a 12-carbon hydrophobic alkyl chain and a positively charged ammonium head group.^[1] This amphiphilic structure allows it to function as a potent cationic surfactant, reducing surface tension in solutions and exhibiting antimicrobial properties.^[1] Its applications are diverse, ranging from use as a phase transfer catalyst in organic synthesis to a conditioning agent in personal care products like hair conditioners and skin creams.^[1] However, the very properties that make DAC a versatile industrial and consumer chemical necessitate a thorough and critical evaluation of its toxicological profile to ensure safe handling and use.

This guide provides an in-depth analysis of the safety and toxicology of **dodecylammonium chloride**. We will move beyond simple data reporting to explore the causality behind toxicological testing strategies, grounding our discussion in internationally recognized protocols such as the OECD Guidelines for the Testing of Chemicals.^{[2][3]} Where direct data for **dodecylammonium chloride** is limited, we will draw upon robust toxicological information from structurally similar and well-studied quaternary ammonium compounds (QACs), such as dodecyltrimethylammonium chloride (DTAC) and didecyltrimethylammonium chloride (DDAC),

to provide a comprehensive hazard assessment. This approach is consistent with regulatory practices where data from representative substances is used to assess similar compounds.[4]

Section 1: Physicochemical Identity and Properties

A fundamental understanding of a substance's physicochemical properties is the bedrock of toxicological assessment, influencing its environmental fate, absorption, and potential for interaction with biological systems.

Property	Value	Source
Chemical Name	Dodecylammonium chloride	[5]
CAS Number	929-73-7	[1]
Molecular Formula	C ₁₂ H ₂₈ ClN	[5]
Molecular Weight	221.81 g/mol	[5]
Physical Description	White to off-white solid or powder	[1][5]
Solubility	Soluble in water	[1]

Section 2: Toxicokinetics - Absorption, Distribution, Metabolism, and Excretion (ADME)

The toxicokinetics of a compound describe its journey through the body. For QACs like DAC, the data from analogues such as DDAC and alkyl (C12-C16) dimethyl benzyl ammonium chloride (C12-C16 ADBAC) provide critical insights. These related compounds are poorly absorbed through both oral and dermal routes, with absorption estimated at 10% or less.[6][7] Following absorption, they do not distribute systemically to a significant extent and are primarily excreted unchanged in the feces.[6][7] This limited systemic bioavailability is a key factor in their overall toxicological profile, suggesting that the primary hazards are associated with local effects at the site of contact rather than systemic toxicity.[6][7]

Section 3: Acute Toxicity Profile

Acute toxicity studies are designed to evaluate the adverse effects occurring after a single, short-term exposure to a substance. These tests are crucial for establishing hazard classifications and informing safe handling procedures.

Oral, Dermal, and Inhalation Toxicity

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **dodecylammonium chloride** is classified as "Harmful if swallowed".^[5] This is consistent with data from the closely related dodecyltrimethylammonium chloride (DTAC), which has a reported oral LD50 in rats of approximately 490-800 mg/kg.^[8]

- Rationale for Oral LD50 Testing (OECD 401/425): The goal of acute oral toxicity testing is to determine the dose that is lethal to 50% of the test population (LD50). Modern methods, like the Up-and-Down Procedure (OECD 425), are designed to estimate the LD50 with a high degree of precision while minimizing the number of animals used.^[9] The test involves dosing animals sequentially, with the dose for each subsequent animal adjusted up or down depending on the outcome for the previous animal. This approach allows for a robust statistical analysis while adhering to the ethical principles of the 3Rs (Replacement, Reduction, and Refinement of animal testing).^[10]

Skin and Eye Irritation

Dodecylammonium chloride is classified as causing skin and serious eye irritation.^[5] Safety data sheets for related compounds consistently report them as irritants and, at high concentrations, corrosive to the skin and eyes.^{[6][11][12]}

- Causality of Irritation: The surfactant nature of DAC is the primary driver of its irritant effects. Its amphiphilic molecules disrupt the lipid bilayers of cell membranes in the skin and eyes, leading to cell damage, inflammation, and loss of barrier function.

Experimental Protocol: In Vivo Skin Irritation (Based on OECD Guideline 404)

This protocol outlines the standard procedure for assessing the skin irritation potential of a chemical.

- Animal Model: Healthy, young adult albino rabbits are typically used.

- Test Substance Preparation: A 0.5 g or 0.5 mL sample of the test substance is prepared.
- Application: The test substance is applied to a small area (approx. 6 cm²) of shaved skin on the back of the rabbit and covered with a gauze patch and semi-occlusive dressing.
- Exposure: The exposure duration is typically 4 hours.
- Observation: After the exposure period, the patch is removed, and the skin is washed. The skin is then examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The reactions are scored on a scale of 0 (no reaction) to 4 (severe reaction). The mean scores for each animal are calculated to determine the overall irritation classification.



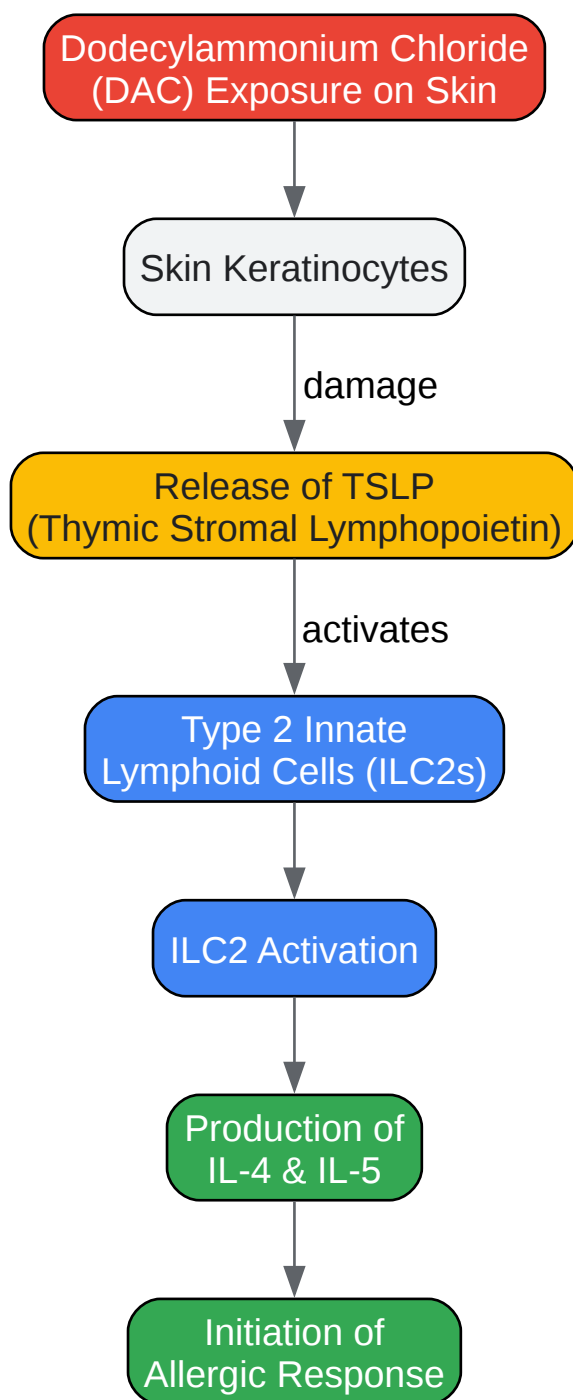
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Caption: Experimental workflow for in vivo skin irritation testing based on OECD Guideline 404.

Section 4: Skin Sensitization

While comprehensive reviews have concluded that related compounds like DDAC are not dermal sensitizers, other studies using the Local Lymph Node Assay (LLNA) have identified DDAC as a potential sensitizer.^{[6][7][13][14][15][16]} This discrepancy highlights the complexity of sensitization testing. The LLNA can sometimes yield false positives for strong irritants, as irritation itself can induce non-specific lymphocyte proliferation.^[16]

However, mechanistic studies offer a compelling explanation for a potential sensitization response. Topical application of DDAC has been shown to rapidly increase the production of thymic stromal lymphopoietin (TSLP), a cytokine known to activate Type 2 Innate Lymphoid Cells (ILC2s).[17] These activated ILC2s then produce Th2-skewing cytokines like IL-4 and IL-5, initiating an allergic-type immune response.[17] This suggests a potential pathway for DAC-induced sensitization that may not follow classical IgE-mediated mechanisms.



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Sources

- [1. CAS 929-73-7: Dodecylammonium chloride | CymitQuimica \[cymitquimica.com\]](#)
- [2. OECD Guidelines for the Testing of Chemicals - Wikipedia \[en.wikipedia.org\]](#)
- [3. oecd.org \[oecd.org\]](#)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [5. Dodecylammonium chloride | C12H28ClN | CID 458426 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [6. Human health hazard assessment of quaternary ammonium compounds: Didecyl dimethyl ammonium chloride and alkyl \(C12-C16\) dimethyl benzyl ammonium chloride - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
- [8. fishersci.com \[fishersci.com\]](#)
- [9. ntp.niehs.nih.gov \[ntp.niehs.nih.gov\]](#)
- [10. OECD Chemical Testing Guidelines 2025 Updated \[auxilife.com\]](#)
- [11. Dodecyltrimethylammonium chloride | C15H34N.Cl | CID 8152 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [12. pim-resources.coleparmer.com \[pim-resources.coleparmer.com\]](#)
- [13. Evaluation of the irritancy and hypersensitivity potential following topical application of didecyltrimethylammonium chloride - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. stacks.cdc.gov \[stacks.cdc.gov\]](#)
- [15. Evaluation of the irritancy and hypersensitivity potential following topical application of didecyltrimethylammonium chloride - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [16. researchgate.net \[researchgate.net\]](#)

- [17. Topical Application of the Quaternary Ammonium Compound Didecyldimethylammonium Chloride Activates Type 2 Innate Lymphoid Cells and Initiates a Mixed-Type Allergic Response - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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